

Reducing Diclosulam residual activity on sensitive rotational crops

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Compound of Interest

Compound Name: *Diclosulam*

Cat. No.: *B129774*

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Technical Support Center: Mitigating Diclosulam Residual Activity

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address issues related to the residual activity of the herbicide **diclosulam** on sensitive rotational crops.

Troubleshooting Guides

Issue 1: Unexpected injury to a rotational crop.

Q1: My rotational crop is showing signs of stunting, chlorosis, and reduced emergence. Could this be due to **diclosulam** carryover from the previous experiment?

A1: Yes, these are classic symptoms of herbicide carryover. **Diclosulam** is an acetolactate synthase (ALS) inhibitor, which disrupts the synthesis of essential branched-chain amino acids in susceptible plants, leading to the observed symptoms.^{[1][2][3][4]} The persistence of **diclosulam** in the soil can vary significantly depending on several factors.^{[2][5][6]}

Troubleshooting Steps:

- **Confirm Symptoms:** Compare the observed symptoms with known **diclosulam** injury symptoms for the specific crop.

- Review Application Records: Verify the **diclosulam** application rate and date from the previous experiment.
- Assess Environmental Conditions: Consider the soil type, organic matter content, pH, rainfall, and temperature since the **diclosulam** application. Drier and colder conditions, as well as high soil pH, can slow down microbial degradation, which is the primary way **diclosulam** breaks down in the soil.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Conduct a Soil Bioassay: A soil bioassay is a reliable method to determine if phytotoxic residues of **diclosulam** are present in the soil.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Consider Remediation: If the bioassay confirms the presence of harmful residues, remediation techniques such as activated carbon application may be necessary.[\[8\]](#)[\[11\]](#)[\[12\]](#)

Issue 2: Planning a rotation with a sensitive crop in a field previously treated with **diclosulam**.

Q2: How can I proactively assess the risk of **diclosulam** carryover before planting a sensitive rotational crop?

A2: Proactive risk assessment is crucial to prevent crop injury. The most effective method is to conduct a soil bioassay before planting the sensitive crop. This will provide a direct measure of the potential for phytotoxicity in your specific soil and environmental conditions.[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[13\]](#)

Preventative Measures:

- Adhere to Rotational Restrictions: Always consult the herbicide label for the recommended rotational intervals for specific crops.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) These guidelines are based on extensive testing but may not account for all environmental variables.
- Conduct a Field or Greenhouse Bioassay: This is the most accurate way to determine the safety of planting a sensitive crop.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[13\]](#)
- Consider Environmental Factors: Be aware that factors like low rainfall, cool temperatures, and high soil pH can extend the persistence of **diclosulam** beyond the labeled rotational interval.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Frequently Asked Questions (FAQs)

Q3: What is the mode of action of **diclosulam** and how does it affect plants?

A3: **Diclosulam** belongs to the triazolopyrimidine sulfonanilide class of herbicides.[3] Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][3][4] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine.[1] Inhibition of ALS leads to a deficiency in these essential amino acids, which in turn halts cell division and plant growth, ultimately causing plant death in susceptible species.[1][3]

Q4: How does **diclosulam** degrade in the soil?

A4: The primary mechanism of **diclosulam** degradation in the soil is microbial activity.[2][5][6][18] Soil microorganisms utilize the herbicide as a carbon source, breaking it down into less harmful compounds.[18][19][20][21] Factors that favor microbial growth and activity, such as adequate soil moisture, warm temperatures, and sufficient organic matter, will accelerate the degradation of **diclosulam**. [2][5][6] Photodegradation and volatilization are considered insignificant degradation pathways for **diclosulam**. [2][5]

Q5: What are the options for mitigating **diclosulam** residues in the soil?

A5: The most common and effective method for mitigating organic herbicide residues like **diclosulam** is the application of activated charcoal (also known as activated carbon).[8][11][12][22][23][24] Activated carbon has a highly porous structure with a large surface area that adsorbs the herbicide molecules, making them biologically unavailable to plants.[22][24] Tillage can also help to dilute the herbicide concentration in the soil profile.[25]

Q6: How effective is activated carbon in reducing **diclosulam** carryover?

A6: Activated carbon can be very effective in reducing herbicide residues and mitigating crop injury.[24][26][27] The application rate is crucial and is typically based on the amount of herbicide active ingredient present in the soil. A general recommendation is to apply 100 to 200 pounds of activated carbon per acre for each pound of herbicide active ingredient per acre.[11][22]

Data Presentation

Table 1: Factors Influencing **Diclosulam** Persistence in Soil

Factor	Influence on Persistence	Rationale
Soil Moisture	Increased moisture decreases persistence	Promotes microbial activity, leading to faster degradation. [2] [5] [6]
Temperature	Higher temperatures decrease persistence	Enhances microbial degradation rates.
Soil Organic Matter	Higher organic matter can increase persistence initially, but also supports a larger microbial population for degradation.	Diclosulam can adsorb to organic matter, making it temporarily unavailable for plant uptake and degradation. However, organic matter is also a food source for microbes that break down the herbicide. [2] [5]
Soil pH	Higher pH (alkaline) can increase persistence	Can affect the chemical form of the herbicide and microbial populations. [2]
Soil Texture	Finer textured soils (higher clay content) can increase persistence	Increased adsorption of the herbicide to clay particles. [2]

Table 2: Efficacy of Activated Carbon in Reducing Herbicide Residues and Crop Injury

Herbicide	Crop	Activated Carbon Application Rate	Reduction in Crop Injury/Residue	Reference
Cyantraniliprole	Lettuce	Soil Amendment	Up to 71.3% reduction in leaf residue and 77.3% in root residue.	[27]
Fluopyram	Lettuce	Soil Amendment	Up to 79.7% reduction in leaf residue and 87.5% in root residue.	[27]
Bromacil	Landscape Plants	5 lb/100 ft ²	Reduced damage to 24%, but injury was still considered unacceptable.	[26]
Various Organic Pesticides	General	100-400 lbs/acre per lb of active ingredient	General recommendation for effective deactivation.	[22]

Experimental Protocols

Protocol 1: Soil Bioassay for Detecting **Diclosulam** Residues

This protocol outlines a simple and effective method to determine the presence of biologically active **diclosulam** residues in soil.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[13\]](#)[\[28\]](#)

Materials:

- Representative soil samples from the area of concern.

- Control soil known to be free of herbicide residues (e.g., from a fenceline or an untreated area).
- Pots (4-6 inch diameter) with drainage holes.
- Seeds of a sensitive indicator plant (e.g., tomato, cucumber, spinach, or the intended rotational crop).[\[7\]](#)
- Water.
- Labeling materials.

Procedure:

- Soil Collection:
 - Collect soil samples from the top 2-4 inches of the soil profile from various locations within the field, including high and low spots, and areas with different soil types.[\[7\]](#)[\[8\]](#)
 - Combine the subsamples to create a representative composite sample for each area being tested.
 - Collect a separate control soil sample from an area known to be free of herbicide residues.[\[7\]](#)[\[28\]](#)
- Potting:
 - Fill at least three pots with the field soil and three pots with the control soil.
 - Label each pot clearly with the soil source and date.[\[28\]](#)
- Sowing:
 - Plant 5-10 seeds of the indicator species in each pot at the appropriate depth.[\[9\]](#)
 - Water the pots thoroughly to ensure good seed-to-soil contact.
- Incubation:

- Place the pots in a greenhouse or a sunny indoor location where they will receive adequate light and warmth.[\[7\]](#)[\[10\]](#)
- Keep the soil moist but not waterlogged.
- Observation and Assessment:
 - Observe the plants for 2-3 weeks for any signs of herbicide injury, including:
 - Stunting or reduced growth.
 - Chlorosis (yellowing) or necrosis (browning) of leaves.
 - Malformed leaves or growing points.
 - Reduced emergence compared to the control plants.
 - Compare the growth of the plants in the field soil to the growth of the plants in the control soil. Significant differences in growth or appearance indicate the presence of herbicide residues.

Protocol 2: Application of Activated Carbon for Soil Remediation

This protocol provides a general guideline for applying activated carbon to inactivate **diclosulam** residues in soil.[\[11\]](#)[\[12\]](#)[\[22\]](#)[\[23\]](#)

Materials:

- Activated carbon (powdered or granular).
- Spreader or sprayer equipment.
- Tillage equipment (e.g., rototiller, disc harrow).
- Water.
- Personal protective equipment (PPE) as recommended by the activated carbon manufacturer.

Procedure:

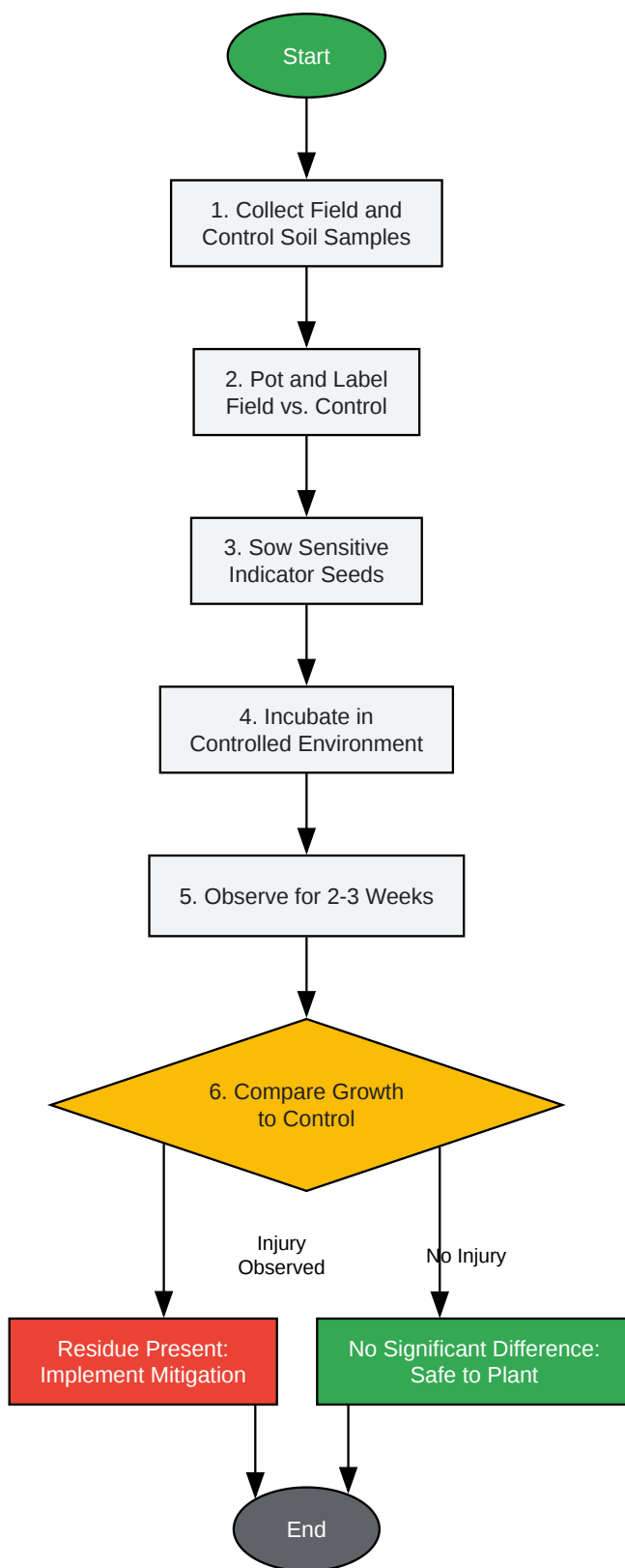
- Determine Application Rate:
 - The application rate of activated carbon depends on the amount of **diclosulam** active ingredient in the soil. A general starting point is 100-200 lbs of activated carbon per acre for every 1 lb of **diclosulam** active ingredient applied per acre.[\[11\]](#)[\[22\]](#)
 - For small areas, a rate of approximately 2.3 to 4.6 pounds per thousand square feet for each pound of pesticide active ingredient per acre can be used.[\[22\]](#)
- Application Method:
 - Slurry Application (Recommended):
 - Mix the activated carbon with water to form a slurry. A common ratio is 1 to 2 pounds of charcoal per gallon of water.[\[22\]](#)
 - Apply the slurry evenly over the soil surface using a sprayer. Continuous agitation is necessary to keep the carbon suspended.[\[12\]](#)[\[22\]](#)
 - Dry Application:
 - The activated carbon can be mixed with sand or a dry fertilizer to aid in even distribution.[\[11\]](#)
 - Use a drop or broadcast spreader to apply the mixture uniformly over the soil surface.
- Incorporation:
 - Immediately after application, incorporate the activated carbon into the top 4-6 inches of the soil using tillage equipment.[\[12\]](#) This ensures good contact between the carbon and the herbicide residues.
- Waiting Period:
 - It is generally recommended to wait at least 24 hours after application and incorporation before planting the rotational crop.[\[12\]](#)

Mandatory Visualizations



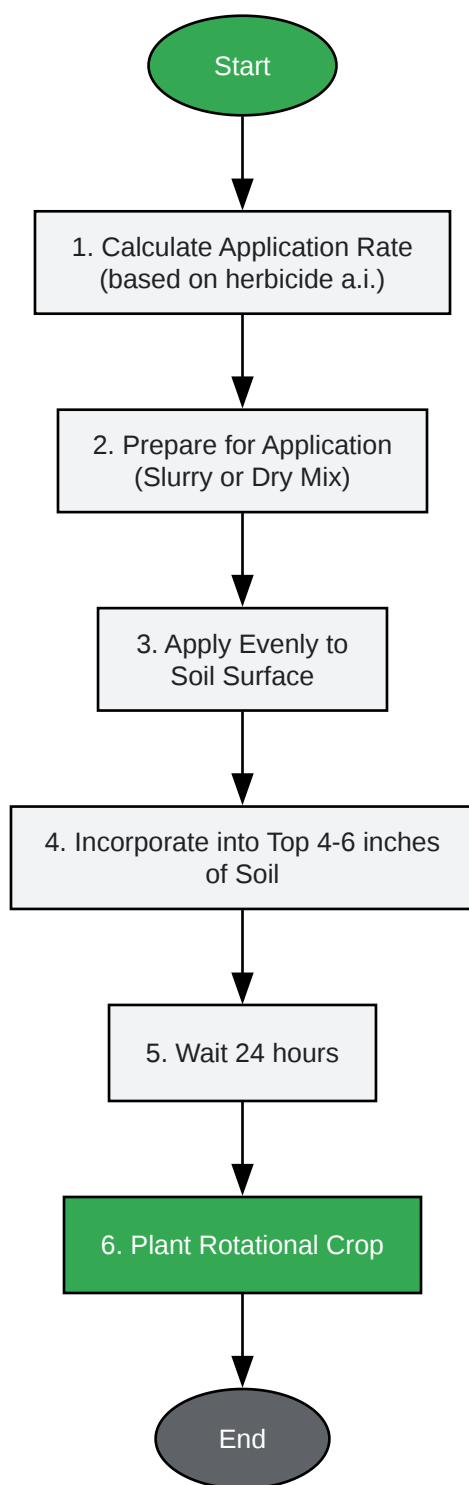
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Caption: **Diclosulam's** mode of action via ALS inhibition.



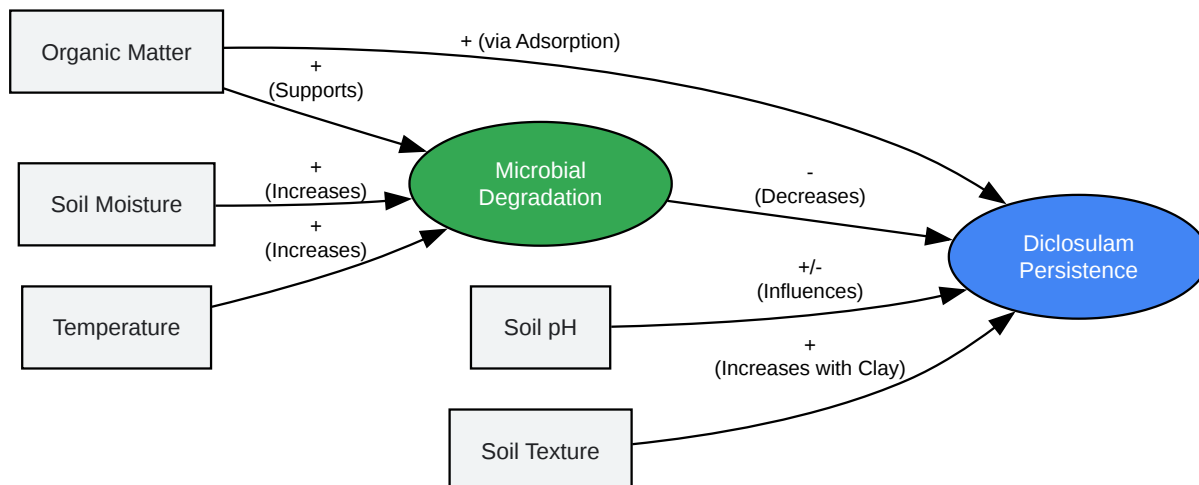
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Caption: Experimental workflow for a soil bioassay.



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Caption: Workflow for activated carbon application.



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Caption: Factors influencing **diclosulam** persistence.

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References

- 1. peptechbio.com [peptechbio.com]
- 2. [Advances in Weed Science](http://awsjournal.org) [awsjournal.org]
- 3. [Diclosulam 84% WG Online](http://diclosulam84.com) | [Diclosulam 84% WG Manufacturer and Suppliers](http://diclosulam84.com) [scimplify.com]
- 4. [Diclosulam \(Ref: XDE 564\)](http://diclosulam84.com) [sitem.herts.ac.uk]
- 5. scielo.br [scielo.br]
- 6. researchgate.net [researchgate.net]
- 7. [Step-By-Step Guide for Conducting a Bioassay to Assess Herbicide Carryover Risk | Wheat & Small Grains](http://smallgrains.wsu.edu) | [Washington State University](http://smallgrains.wsu.edu) [smallgrains.wsu.edu]

- 8. Conducting a Bioassay For Herbicide Residues | NC State Extension Publications [content.ces.ncsu.edu]
- 9. grainews.ca [grainews.ca]
- 10. extensionpubs.unl.edu [extensionpubs.unl.edu]
- 11. Testing for and Deactivating Herbicide Residues | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
- 12. journals.flvc.org [journals.flvc.org]
- 13. cropsandsoils.extension.wisc.edu [cropsandsoils.extension.wisc.edu]
- 14. goseed.com [goseed.com]
- 15. Herbicide Rotational Restrictions - Ag PhD [agphd.com]
- 16. extension.sdstate.edu [extension.sdstate.edu]
- 17. canr.msu.edu [canr.msu.edu]
- 18. Diclosulam biodegradation by bacteria isolated from soybean cultivated soils - Advances in Weed Science [awsjournal.org]
- 19. researchgate.net [researchgate.net]
- 20. mdpi.com [mdpi.com]
- 21. Microbial degradation as a powerful weapon in the removal of sulfonylurea herbicides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. media.clemson.edu [media.clemson.edu]
- 23. Making sure you're not a bot! [iastatedigitalpress.com]
- 24. Program Aims to Clean Soil of Herbicide Residue Using Charcoal - Griffin Fertilizer [griffinfertilizer.com]
- 25. Golden Harvest | Herbicide Carryover Risk and Dry Conditions | Golden Harvest [goldenharvestseeds.com]
- 26. cabidigitallibrary.org [cabidigitallibrary.org]
- 27. mdpi.com [mdpi.com]
- 28. joegardener.com [joegardener.com]
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